Technical Monograph: Spectroscopic Characterization & Synthetic Utility of 5-Fluoro-2-propoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Fluoro-2-propoxybenzaldehyde*
CAS No.:	*19415-54-4*
Cat. No.:	*B1395175*

Get Quote

Executive Summary & Chemical Context[1][2][3][4][5][6][7]

5-Fluoro-2-propoxybenzaldehyde (CAS: 19415-54-4) represents a critical scaffold in modern medicinal chemistry, particularly in the "Fluorine Scan" optimization phase of drug discovery. The introduction of the fluorine atom at the C5 position modulates metabolic stability by blocking oxidative metabolism (CYP450) at a typically reactive site, while the propoxy ether at C2 provides lipophilic bulk that can enhance binding affinity in hydrophobic pockets (e.g., PDE4 inhibitors or benzoxaborole antifungals).

This guide provides a comprehensive technical breakdown of the synthesis, spectroscopic signature, and quality control parameters for this intermediate.[1]

Chemical Identity[3][4][5][7][8]

- IUPAC Name: **5-Fluoro-2-propoxybenzaldehyde**

© 2026 BenchChem. All rights reserved.

- Molecular Formula:
- Molecular Weight: 182.19 g/mol
- Key Functionalities: Aldehyde (electrophile), Aryl Fluoride (metabolic blocker), Propyl Ether (lipophile).

Synthetic Pathway & Causality[1]

The most robust route to **5-Fluoro-2-propoxybenzaldehyde** utilizes the Williamson Ether Synthesis. This protocol is preferred over direct formylation of 1-fluoro-4-propoxybenzene due to the directing group ambiguity of the fluorine vs. alkoxy groups.

Reaction Logic

We start with 5-fluorosalicylaldehyde (5-fluoro-2-hydroxybenzaldehyde).[2] The phenolic hydroxyl group is deprotonated to form a phenoxide anion. This nucleophile attacks 1-bromopropane in an

fashion.

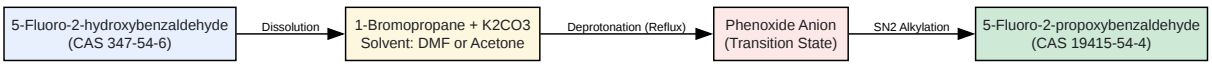
- Why Potassium Carbonate (

)? A mild base is sufficient because the phenol (

) is acidic enough. Stronger bases like NaH are unnecessary and increase safety risks.
- Why DMF/Acetone? Polar aprotic solvents solvate the cation (

  ), leaving the phenoxide anion "naked" and more reactive for the substitution.

Synthetic Workflow Visualization



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Figure 1. Williamson ether synthesis pathway converting the salicylaldehyde precursor to the target propoxy derivative.

Spectroscopic Data Analysis[2][3][7]

Accurate characterization relies on understanding the splitting patterns induced by the

nucleus (Spin 1/2), which couples to both

and

.

Nuclear Magnetic Resonance (NMR)

Solvent:

| Frequency: 400 MHz

The spectrum is defined by the desheilding effect of the aldehyde and the coupling constants (

) of the fluorine.

© 2026 BenchChem. All rights reserved.

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Logic
10.45	Singlet (s)	1H	-CHO	Aldehyde proton. Deshielded by carbonyl anisotropy.
7.48	Doublet of Doublets (dd)	1H	Ar-H (C6)	Ortho to CHO. Coupling to F ( ) and meta-H ( ).
7.18	Multiplet (td)	1H	Ar-H (C4)	Para to CHO. Large coupling to F ( ).
6.95	Doublet of Doublets (dd)	1H	Ar-H (C3)	Ortho to O-Propyl. Shielded by electron-donating ether.
4.02	Triplet (t)	2H	-OCH_2-	-protons of propoxy group. Deshielded by Oxygen.
1.88	Sextet (m)	2H	-CH_2-	-protons of propoxy group.
1.08	Triplet (t)	3H	-CH_3	Terminal methyl group.

Carbon-13 NMR (NMR)

© 2026 BenchChem. All rights reserved.

Key Feature: Carbon atoms attached to or near the Fluorine atom will appear as doublets due to C-F coupling.

- C-F (C5):

  ppm (

).

- C=O (Aldehyde):

  ppm.[3]

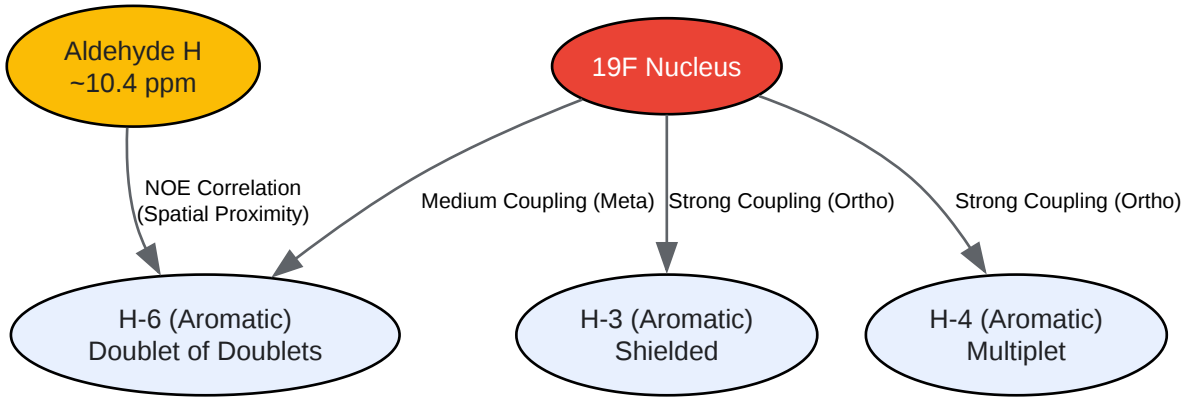
- C-O (C2):

  ppm.

Infrared Spectroscopy (FT-IR)

- 1685 cm^{-1}: Strong C=O stretch (Aldehyde). Note: This is slightly lower than typical alkyl aldehydes due to conjugation with the benzene ring.
- 1260 cm^{-1}: C-O-C asymmetric stretch (Aryl alkyl ether).
- 1150-1200 cm^{-1}: C-F stretch (Strong).

NMR Connectivity Logic



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Figure 2. Spin-spin coupling networks and spatial NOE correlations used to assign aromatic regiochemistry.

Quality Control & Handling

HPLC Method (Purity Check)

To ensure the absence of the unreacted phenol precursor (which can poison subsequent metal-catalyzed reactions), a reverse-phase gradient method is required.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile (MeCN).
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV @ 254 nm (Aromatic) and 280 nm (Phenol impurity detection).
- Retention Time Logic: The target Propoxy derivative is significantly more lipophilic than the Hydroxy precursor. Expect the product to elute later (higher

) than the starting material.

Stability & Storage

- Oxidation Risk: Aldehydes are prone to auto-oxidation to carboxylic acids (5-fluoro-2-propoxybenzoic acid) upon exposure to air.
- Protocol: Store under Nitrogen or Argon atmosphere at 2-8°C.
- Re-test: Check aldehyde purity via

  NMR (look for -COOH proton >11 ppm) before use in sensitive steps like Wittig olefination.

References

- Source: Sigma-Aldrich / Merck KGaA. "Williamson Ether Synthesis Protocols.
- Precursor Characterization (5-Fluorosalicylaldehyde)

© 2026 BenchChem. All rights reserved.

- Source: PubChem, National Library of Medicine. "Compound Summary: 5-Fluoro-2-hydroxybenzaldehyde (CAS 347-54-6)."[4][2][5][6][7]
- Context: Base spectral data for the starting m
- URL:[Link][4]

- Fluorine Coupling Constants
  - Source: Dolbier, W. R. "Guide to Fluorine NMR for Organic Chemists." John Wiley & Sons. [4][8]
  - Context: Theoretical basis for and coupling constants cited in Section 3.
  - URL:[Link]
- Compound Identification
  - Source: ChemicalBook. "**5-Fluoro-2-propoxybenzaldehyde** Product Page."[9]
  - Context: Verification of CAS 19415-54-4.[9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. 5-FLUORO-2-HYDROXYBENZALDEHYDE | CymitQuimica [cymitquimica.com]
- 3. rsc.org [rsc.org]
- 4. 5-Fluorosalicylaldehyde | C7H5FO2 | CID 2737328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 347-54-6 Cas No. | 5-Fluoro-2-hydroxybenzaldehyde | Apollo [store.apolloscientific.co.uk]
- 6. 5-Fluorosalicylaldehyde 97 347-54-6 [sigmaaldrich.com]

© 2026 BenchChem. All rights reserved.

- 7. 347-54-6|5-Fluoro-2-hydroxybenzaldehyde|BLD Pharm [bldpharm.com]
- 8. 4-Propoxybenzaldehyde | C10H12O2 | CID 79812 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 5-FLUORO-2-PROPOXYBENZALDEHYDE | 19415-54-4 [amp.chemicalbook.com]
- To cite this document: BenchChem. [Technical Monograph: Spectroscopic Characterization & Synthetic Utility of 5-Fluoro-2-propoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1395175/docs#technical-monograph-spectroscopic-characterization-synthetic-utility-of-5-fluoro-2-propoxybenzaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.

© 2026 BenchChem. All rights reserved.